

In-Depth Technical Guide: 2-Amino-5-acetylthiazole

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Compound of Interest

Compound Name: 1-(2-Aminothiazol-5-YL)ethanone

Cat. No.: B1282279

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and biological properties of 2-amino-5-acetylthiazole, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document outlines its molecular characteristics, plausible synthetic routes, and potential biological significance, supported by experimental considerations.

Molecular Profile and Physicochemical Data

2-Amino-5-acetylthiazole belongs to the 2-aminothiazole class of compounds, which are recognized as privileged structures in medicinal chemistry due to their wide range of biological activities. The molecular structure consists of a thiazole ring substituted with an amino group at position 2 and an acetyl group at position 5.

Molecular Weight Calculation

The molecular formula for 2-amino-5-acetylthiazole is $C_5H_6N_2OS$. The molecular weight is calculated from the atomic weights of its constituent elements.

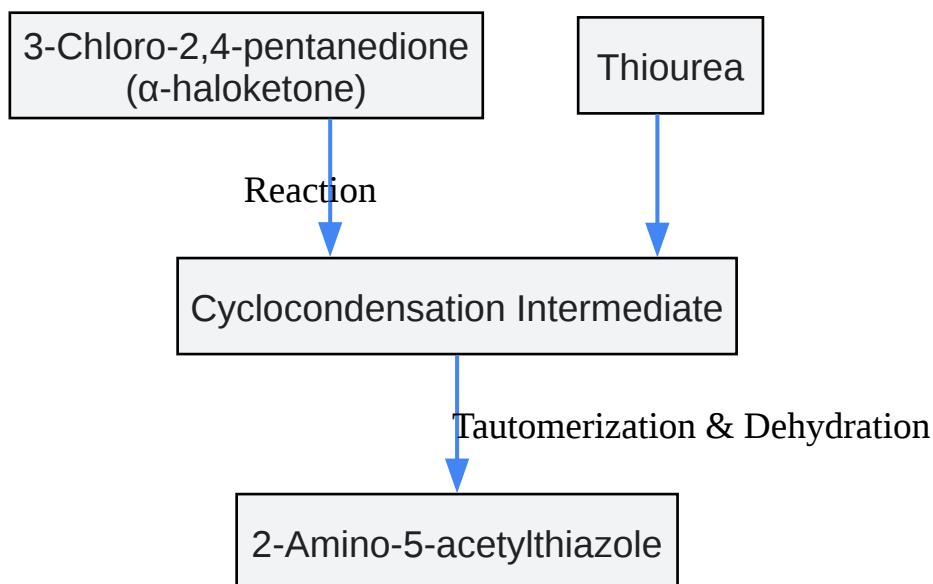
Element	Symbol	Atomic Weight (g/mol)	Count	Total Weight (g/mol)
Carbon	C	12.011	5	60.055
Hydrogen	H	1.008	6	6.048
Nitrogen	N	14.007	2	28.014
Oxygen	O	15.999	1	15.999
Sulfur	S	32.06	1	32.06
Total		142.176		

Synthesis and Characterization

The synthesis of 2-amino-5-acetylthiazole can be achieved through established methods for thiazole ring formation, most notably the Hantzsch thiazole synthesis.

Proposed Synthetic Pathway: Hantzsch Thiazole Synthesis

The Hantzsch synthesis is a classic and versatile method for the preparation of thiazole derivatives. For 2-amino-5-acetylthiazole, a plausible approach involves the reaction of a α -haloketone with a thiourea.



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Figure 1: Proposed Hantzsch synthesis of 2-amino-5-acetylthiazole.

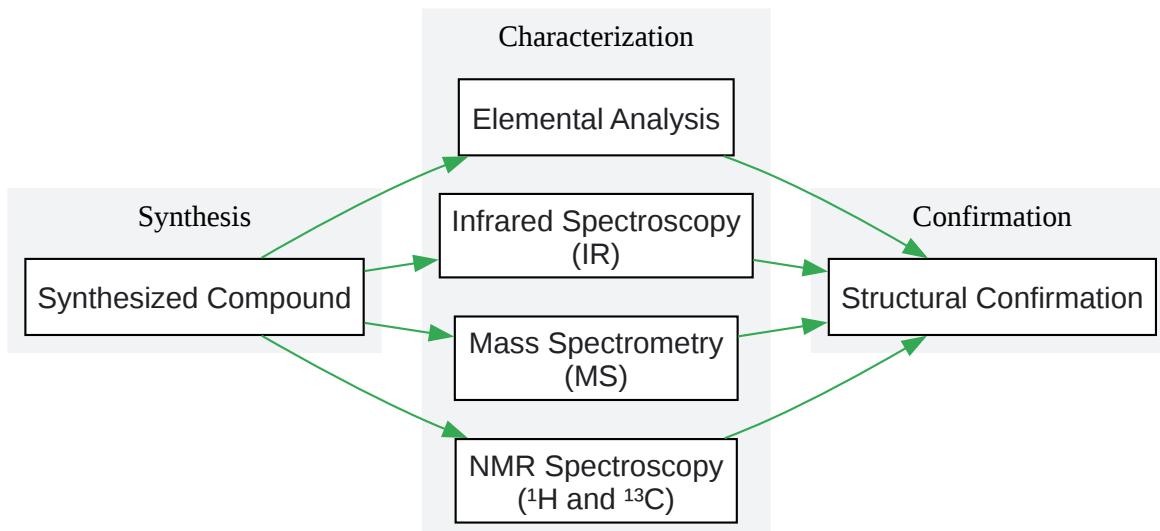
Experimental Protocol: General Hantzsch Thiazole Synthesis

This protocol is a generalized procedure and may require optimization for the specific synthesis of 2-amino-5-acetylthiazole.

- **Reaction Setup:** To a solution of thiourea (1 equivalent) in a suitable solvent such as ethanol, add 3-chloro-2,4-pentanedione (1 equivalent).
- **Reaction Conditions:** The reaction mixture is typically heated to reflux for several hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature. The solvent is removed under reduced pressure.
- **Purification:** The crude product is then purified, commonly by recrystallization from an appropriate solvent system (e.g., ethanol/water), to yield the pure 2-amino-5-acetylthiazole.

Characterization Workflow

The structural confirmation of the synthesized 2-amino-5-acetylthiazole would involve a combination of spectroscopic techniques.



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Figure 2: Workflow for the characterization of 2-amino-5-acetylthiazole.

Expected Spectroscopic Data:

- ^1H NMR: Signals corresponding to the protons of the methyl group of the acetyl moiety, the proton on the thiazole ring, and the protons of the amino group.
- ^{13}C NMR: Resonances for the carbon atoms of the thiazole ring, the acetyl group (methyl and carbonyl carbons).
- IR Spectroscopy: Characteristic absorption bands for N-H stretching of the amino group, C=O stretching of the acetyl group, and C=N and C-S stretching of the thiazole ring.
- Mass Spectrometry: A molecular ion peak corresponding to the calculated molecular weight.

Biological Significance and Potential Applications

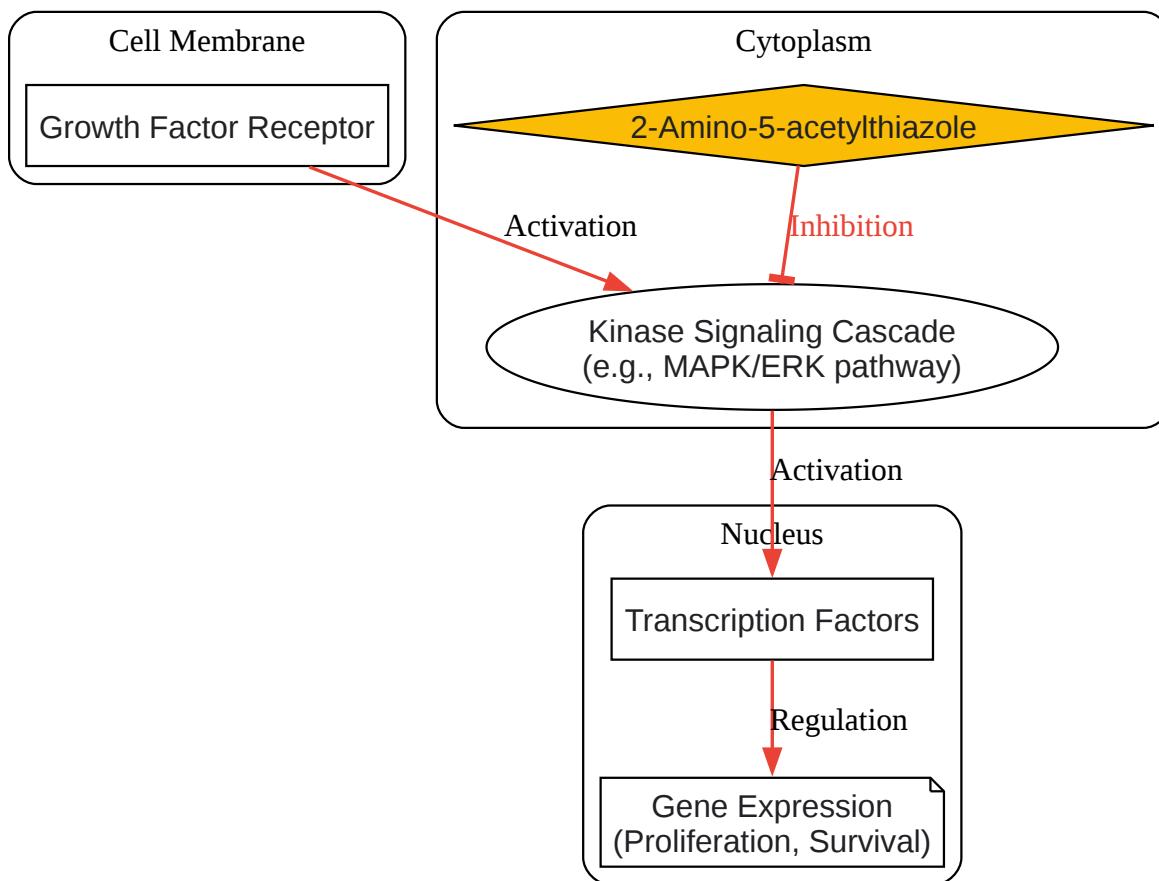
2-Aminothiazole derivatives are known to exhibit a wide array of pharmacological activities.[\[1\]](#) [\[2\]](#)[\[3\]](#)[\[4\]](#) While specific studies on 2-amino-5-acetylthiazole are limited, its structural similarity to other biologically active 2-aminothiazoles suggests potential for similar properties.

Potential Biological Activities Include:

- **Antimicrobial Activity:** Many 2-aminothiazole derivatives have demonstrated efficacy against various bacterial and fungal strains.[\[1\]](#)[\[2\]](#)
- **Anti-inflammatory Effects:** The 2-aminothiazole scaffold is present in some non-steroidal anti-inflammatory drugs (NSAIDs).
- **Anticancer Properties:** Certain compounds containing the 2-aminothiazole moiety have shown cytotoxic activity against various cancer cell lines.[\[1\]](#)[\[4\]](#)
- **Enzyme Inhibition:** Substituted 2-aminothiazoles have been identified as inhibitors of various enzymes, such as kinases, which are crucial targets in drug development.

Potential Signaling Pathway Involvement

Given the prevalence of 2-aminothiazole derivatives as kinase inhibitors, a plausible mechanism of action for 2-amino-5-acetylthiazole in a biological context, such as cancer, could involve the inhibition of key signaling pathways that regulate cell proliferation and survival.



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Figure 3: Potential inhibition of a kinase signaling pathway by 2-amino-5-acetylthiazole.

This diagram illustrates a hypothetical scenario where 2-amino-5-acetylthiazole acts as an inhibitor of a cytoplasmic kinase cascade, thereby preventing the downstream activation of transcription factors responsible for genes involved in cell proliferation and survival. This represents a common mechanism for anticancer drugs.

Conclusion

2-Amino-5-acetylthiazole is a molecule with significant potential in the field of medicinal chemistry. Its straightforward synthesis via the Hantzsch reaction and the known biological activities of the 2-aminothiazole scaffold make it an attractive candidate for further investigation.

and development. The information provided in this guide serves as a foundational resource for researchers interested in exploring the therapeutic applications of this and related compounds. Further experimental validation is necessary to fully elucidate its specific biological functions and therapeutic potential.

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